

Eseramine's Acetylcholinesterase Inhibition: A Comparative Analysis

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Compound of Interest

Compound Name: Eseramine

Cat. No.: B1212976

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Eseramine**'s Performance Against Other Acetylcholinesterase Inhibitors with Supporting Experimental Data.

This guide provides a detailed comparison of the inhibitory effects of **eseramine** on acetylcholinesterase (AChE), benchmarked against established AChE inhibitors such as physostigmine, donepezil, galantamine, and rivastigmine. The data presented is intended to offer a clear perspective on **eseramine**'s potential role in cholinergic research and drug development.

Comparative Inhibitory Potency

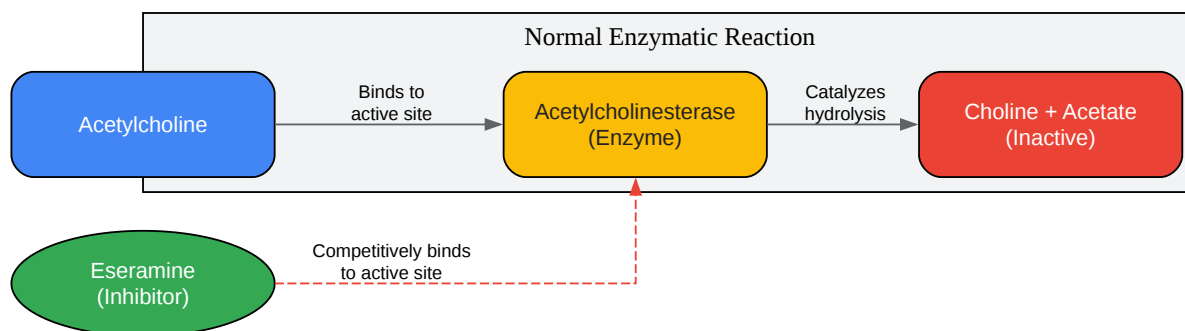
The inhibitory efficacy of a compound against acetylcholinesterase is commonly quantified by its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the enzyme's activity by 50%. A lower IC₅₀ value signifies a higher potency of the inhibitor.

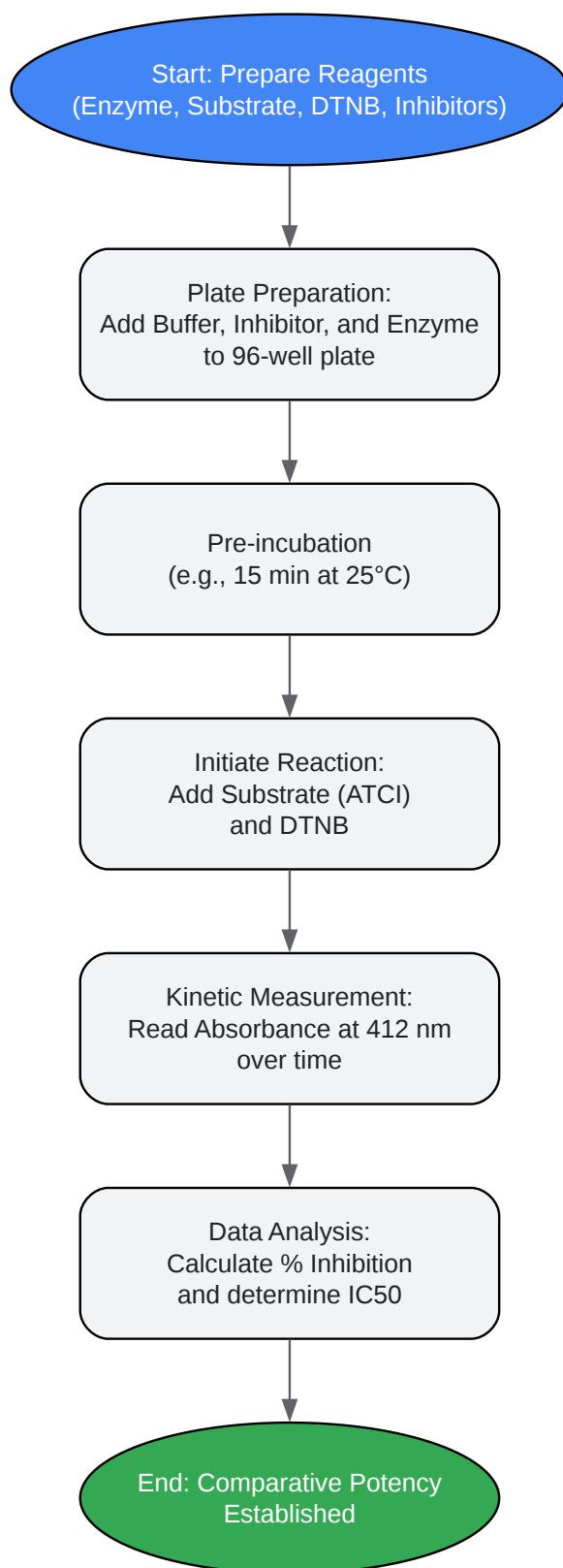
The following table summarizes the reported IC₅₀ values for **eseramine** and other key acetylcholinesterase inhibitors. It is important to note that IC₅₀ values can vary depending on the experimental conditions, such as the source of the enzyme and the specific assay used.

| Compound | IC50 Value (nM) | Enzyme Source | Notes |
|-------------------------|--------------------------------|--------------------------------------|---|
| Eseramine | Value reported in full text[1] | Electric Eel Acetylcholinesterase | The specific IC50 value is contained within the full-text of the cited research paper. |
| Physostigmine (Eserine) | 0.67[2] | Not Specified | A naturally occurring carbamate and a well-known AChE inhibitor. |
| Donepezil | 6.7[2] | Not Specified | A piperidine-based, reversible, and selective AChE inhibitor. |
| Galantamine | ~5000 | Normal Human Brain Cortex | A tertiary alkaloid that acts as a competitive and reversible AChE inhibitor. |
| Rivastigmine | 4.3[2] | Not Specified | A pseudo-irreversible inhibitor of both acetylcholinesterase and butyrylcholinesterase. |

Mechanism of Action: Acetylcholinesterase Inhibition

Acetylcholinesterase inhibitors function by preventing the breakdown of the neurotransmitter acetylcholine (ACh) in the synaptic cleft. This leads to an increased concentration and prolonged availability of ACh to bind with its receptors, thereby enhancing cholinergic neurotransmission. Eserine (physostigmine), a compound closely related to **eseramine**, is a reversible inhibitor of acetylcholinesterase.[3] It binds to the active site of the enzyme, forming a temporary complex that prevents acetylcholine from being hydrolyzed.[3]





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References

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- 3. scielo.br [scielo.br]
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